

# Technical Support Center: Troubleshooting Inconsistent TEER Results with Larazotide Acetate

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Compound of Interest		
Compound Name:	Larazotide Acetate	
Cat. No.:	B608467	Get Quote

Welcome to the Technical Support Center for researchers, scientists, and drug development professionals working with **larazotide acetate**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during transepithelial electrical resistance (TEER) experiments.

## Frequently Asked Questions (FAQs)

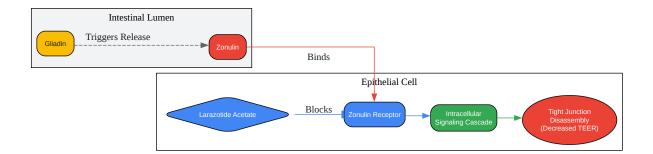
Q1: What is larazotide acetate and how does it affect TEER?

Larazotide acetate is a synthetic octapeptide that acts as a tight junction regulator.[1] It functions by antagonizing zonulin, a protein that modulates the permeability of tight junctions in the intestine.[2] By inhibiting zonulin, larazotide acetate prevents the disassembly of tight junction complexes, which are crucial for maintaining high TEER values.[3][4] Inconsistent TEER results in the presence of larazotide acetate can arise from various experimental factors that influence either the cell monolayer integrity or the mechanism of action of the peptide.

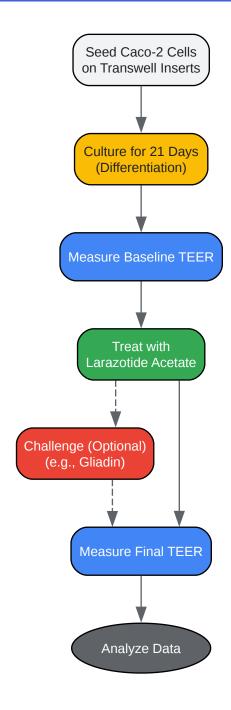
Q2: What is the proposed signaling pathway for larazotide acetate's effect on tight junctions?

**Larazotide acetate** is thought to competitively inhibit the binding of zonulin to its receptor on the surface of intestinal epithelial cells.[5] This action prevents the initiation of a signaling cascade that would otherwise lead to the phosphorylation of tight junction proteins and the reorganization of the actin cytoskeleton, ultimately causing a decrease in TEER.[6][7]









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## References







- 1. Caco-2 Cell Line Standardization with Pharmaceutical Requirements and In Vitro Model Suitability for Permeability Assays PMC [pmc.ncbi.nlm.nih.gov]
- 2. Tight junction Wikipedia [en.wikipedia.org]
- 3. Larazotide acetate regulates epithelial tight junctions in vitro and in vivo PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. The potential utility of tight junction regulation in celiac disease: focus on larazotide acetate PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. mayoclinic.elsevierpure.com [mayoclinic.elsevierpure.com]
- 7. Zonulin, a regulator of epithelial and endothelial barrier functions, and its involvement in chronic inflammatory diseases PMC [pmc.ncbi.nlm.nih.gov]
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